

An In-depth Technical Guide to Mesuaxanthone B: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesuaxanthone B

Cat. No.: B192604

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Introduction

Mesuaxanthone B, also known as 1,5,6-trihydroxyxanthone, is a naturally occurring xanthone found in plants of the *Mesua* genus, notably *Mesua ferrea*. Xanthones are a class of polyphenolic compounds recognized for their diverse pharmacological activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **Mesuaxanthone B**, its biological activity with a focus on its cytotoxic effects, and detailed experimental protocols relevant to its study.

Physical and Chemical Properties

Mesuaxanthone B is a yellow solid with a molecular formula of $C_{13}H_8O_5$ and a molecular weight of 244.20 g/mol .^[1] While comprehensive quantitative solubility data is not readily available, xanthones, in general, exhibit low solubility in water and higher solubility in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and acetone.^{[2][3]}

Table 1: Physicochemical Properties of Mesuaxanthone B

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₈ O ₅	[1]
Molecular Weight	244.20 g/mol	[1]
CAS Number	5042-03-5	
Appearance	Yellow solid	
Melting Point	251–252 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	

Table 2: Spectroscopic Data for Mesuaxanthone B

Spectroscopic Technique	Data	Reference(s)
¹ H-NMR (CD ₃ OD, 500 MHz)	$\delta/\text{ppm} = 6.09$ (1H, d, $J = 2.07$ Hz, H-7), 6.20 (1H, d, $J = 2.07$ Hz, H-5), 6.64 (1H, d, $J = 8.50$ Hz, H-2), 6.78 (1H, d, $J = 8.50$ Hz, H-4), 7.49 (1H, t, $J = 8.36$ Hz, H-3)	
¹³ C-NMR (CD ₃ OD, 125 MHz)	$\delta/\text{ppm} = 95.8$ (C-7), 100.0 (C-5), 107.9 (C-8a), 111.4 (C-8b), 115.9 (C-4), 128.4 (C-2), 137.6 (C-3), 157.4 (C-4a), 159.4 (C-4b), 162.3 (C-1), 164.2 (C-6), 169.9 (C-8), 185.1 (C-9)	
FTIR (KBr)	ν/cm^{-1} : 3448 (O–H), 1604 (C=O), 1458 (C=C), 1273 (C–O–C)	
UV-Vis (EtOH) λ_{max}	Not explicitly reported for this compound, but xanthones typically show absorptions around 240-260, 310-330, and 360-380 nm.	
Mass Spectrometry (MS)	$m/z = 244$ [M] ⁺	

Biological Activity: Cytotoxicity

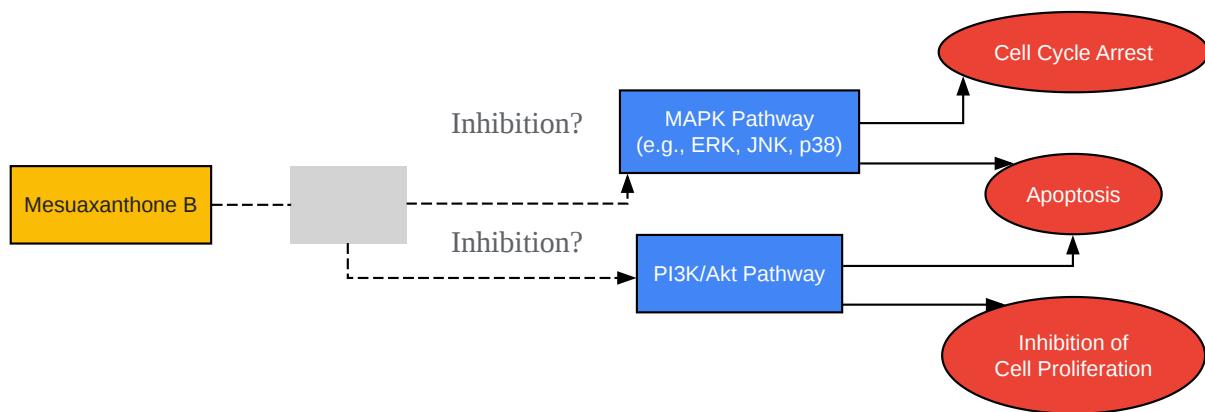
Mesuaxanthone B has demonstrated significant cytotoxic activity against various human cancer cell lines. This suggests its potential as a lead compound for the development of novel anticancer agents.

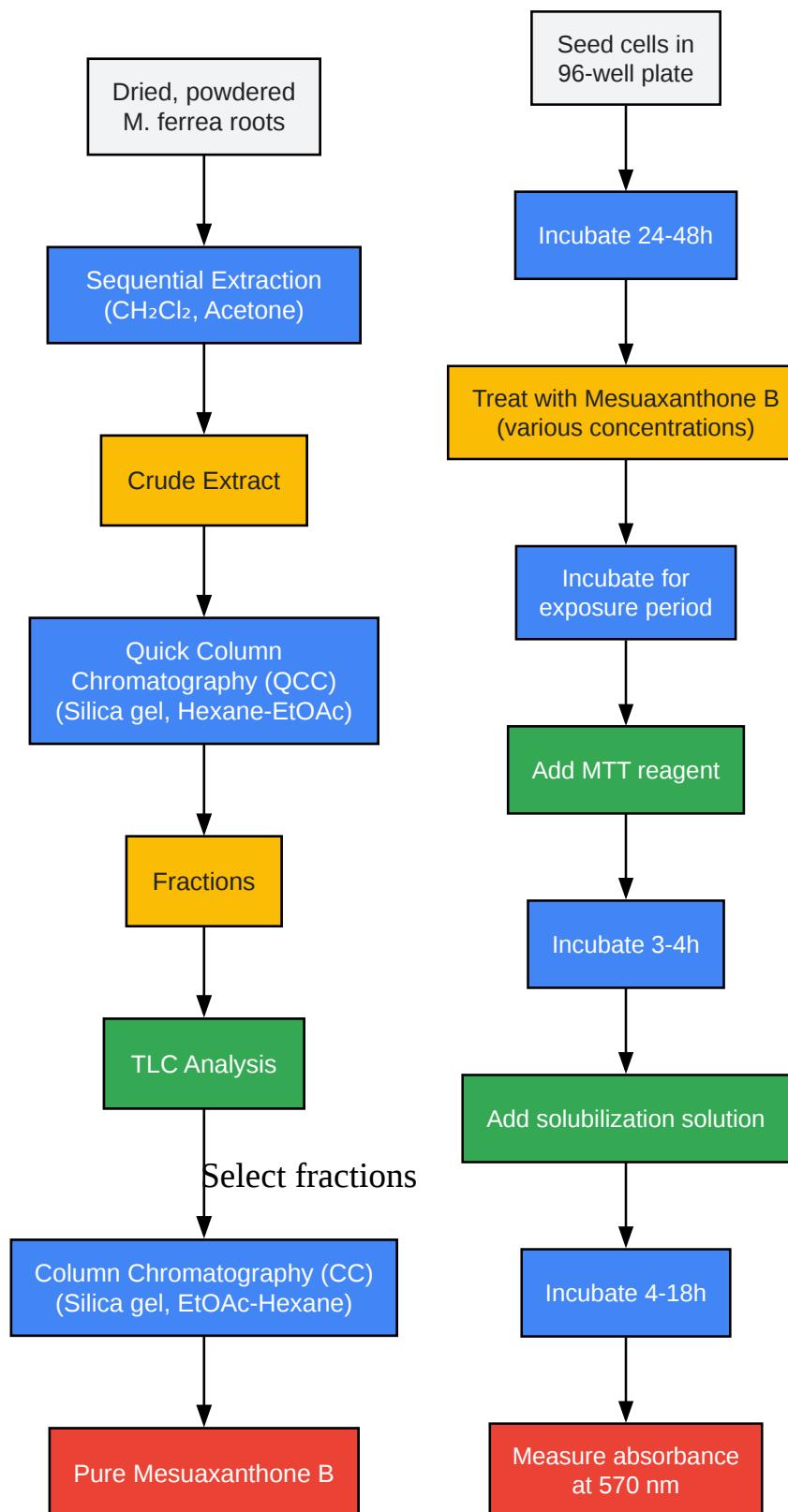
Table 3: Cytotoxic Activity of Mesuaxanthone B (IC₅₀ values)

Cell Line	Cancer Type	IC ₅₀ (µg/mL)	Reference(s)
A375	Melanoma	5.73	
PC-3	Prostate Cancer	5.93	
HaCaT	Keratinocyte	8.94	

Potential Signaling Pathways

While the precise molecular mechanisms of **Mesuaxanthone B** are still under investigation, many xanthone derivatives have been shown to induce apoptosis and inhibit cancer cell proliferation by modulating key signaling pathways. Based on studies of similar compounds, potential pathways affected by **Mesuaxanthone B** could include the MAPK and PI3K/Akt signaling cascades, which are crucial regulators of cell growth, survival, and apoptosis. Further research is necessary to elucidate the specific targets of **Mesuaxanthone B** within these pathways.



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